

PNU-104489 chemical structure and properties

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Compound of Interest

Compound Name: U-104489

Cat. No.: B1682658

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PNU-104489: An Undisclosed Chemical Entity

Despite a comprehensive search of publicly available scientific databases and chemical registries, no information has been found regarding the chemical structure, properties, or biological activity of a compound designated as **PNU-104489**.

The "PNU" prefix was commonly used by the former pharmaceutical company Pharmacia and Upjohn to designate their novel chemical entities. While numerous compounds under this nomenclature, such as the anticancer agents PNU-159548 and PNU-169884, have been extensively documented in scientific literature, **PNU-104489** does not appear to be among them.

This lack of information suggests several possibilities:

- **Typographical Error:** The designation "**PNU-104489**" may be a typographical error, and the user may be intending to query a different, published PNU-compound.
- **Internal Designation:** The compound may be an early-stage or discontinued project from Pharmacia and Upjohn (now part of Pfizer) that was never the subject of a public disclosure, such as a patent application or a peer-reviewed publication.
- **Confidential Information:** Information regarding **PNU-104489** may exist but remains confidential and is not accessible in the public domain.

Without any foundational data on the chemical structure or biological targets of **PNU-104489**, it is not possible to provide the requested in-depth technical guide, including data tables,

experimental protocols, or visualizations of signaling pathways.

Researchers, scientists, and drug development professionals seeking information on this compound are advised to verify the compound designation for accuracy. If the designation is confirmed to be correct, it is likely that information pertaining to **PNU-104489** is not publicly available at this time.

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